(R)-3-(Methoxymethyl)morpholine hydrochloride molecular weight

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Compound of Interest	
Compound Name:	*(R)-3-(Methoxymethyl)morpholine hydrochloride*
CAS No.:	*696582-88-4*
Cat. No.:	*B1503056*

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An In-Depth Technical Guide to **(R)-3-(Methoxymethyl)morpholine Hydrochloride**

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the chiral building block, **(R)-3-(Methoxymethyl)morpholine hydrochloride**. We will delve into its fundamental physicochemical properties, with a primary focus on its molecular weight, alongside detailed discussions on its synthesis, analytical validation, applications in medicinal chemistry, and essential safety protocols. The insights provided herein are grounded in established scientific principles and aim to facilitate its effective and safe utilization in advanced research and pharmaceutical development.

Core Physicochemical & Structural Properties

(R)-3-(Methoxymethyl)morpholine hydrochloride is a chiral, heterocyclic compound valued in synthetic chemistry. Its morpholine core is a privileged scaffold in medicinal chemistry, often imparting favorable properties such as improved aqueous solubility and metabolic stability to drug candidates.[1][2][3] The specific stereochemistry of the (R)-enantiomer is crucial for

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achieving high enantioselectivity in asymmetric synthesis, which is critical for targeting specific biological pathways with precision.[1]

Molecular Identity and Weight

The cornerstone of any chemical synthesis or analysis is the precise molecular weight of the compound. For **(R)-3-(Methoxymethyl)morpholine hydrochloride**, the molecular formula is C6H14ClNO2.[4] Based on this, the calculated molecular weight is approximately 167.63 g/mol . Commercial suppliers typically report this value within a narrow range, for instance, 167.071 g/mol or 167.635 g/mol , reflecting minor variations in isotopic abundance calculations.[1][4] For all stoichiometric calculations, using the value derived from the specific batch's certificate of analysis is imperative.

A summary of its key properties is presented below for quick reference.

Property	Value	Source(s)
Molecular Formula	C6H14ClNO2	[1][4]
Molecular Weight	167.635 g/mol	[1]
CAS Number	218594-74-2	[4][5]
Appearance	Solid	[4]
Purity	Typically ≥97%	[4]
IUPAC Name	(3R)-3-(methoxymethyl)morpholine;hydrochloride	[4][5]
LogP	0.043	[4]
Hydrogen Bond Acceptors	3	[4]
Hydrogen Bond Donors	1	[4]

Synthesis and Purification Strategies

The synthesis of enantiomerically pure morpholine derivatives is a well-established area of organic chemistry.[6] While specific, proprietary synthesis routes for **(R)-3-**

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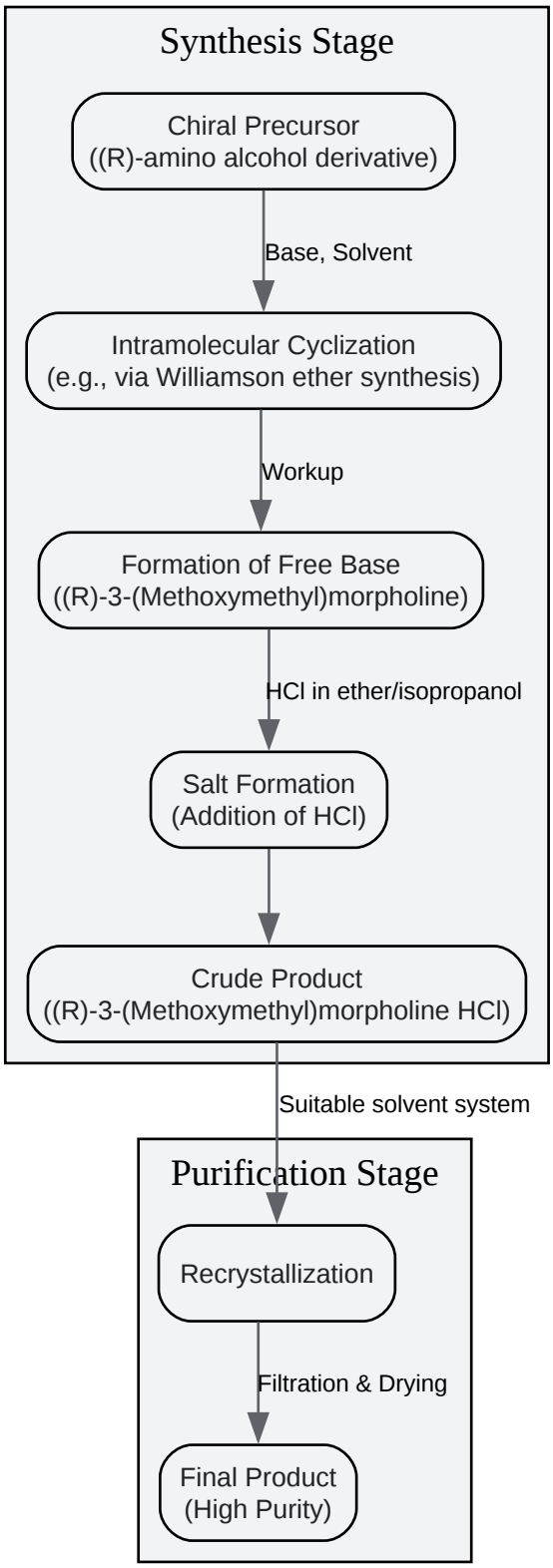
(Methoxymethyl)morpholine hydrochloride may vary between manufacturers, a general and logical approach involves the cyclization of a chiral amino alcohol precursor. Such methods ensure the correct stereochemistry at the C3 position.

A plausible synthetic pathway could start from an enantiopure amino alcohol, which undergoes intramolecular cyclization. The hydrochloride salt is then typically formed by treating the free base with hydrochloric acid in a suitable solvent, which enhances the compound's stability and handling characteristics.[3]

Generalized Synthetic Workflow

The following diagram illustrates a conceptual workflow for the synthesis and purification of a chiral morpholine derivative like the topic compound.

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Caption: Conceptual workflow for synthesis and purification.

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Experimental Protocol: Salt Formation (Illustrative)

This protocol describes a general procedure for converting a free base amine to its hydrochloride salt, a critical final step in the synthesis.

- Dissolution: Dissolve the purified (R)-3-(Methoxymethyl)morpholine free base in a minimal amount of a suitable anhydrous solvent (e.g., diethyl ether or isopropanol).
- Acidification: Cool the solution in an ice bath (0-5°C). Slowly add a stoichiometric equivalent of hydrochloric acid (e.g., as a solution in the same solvent) dropwise while stirring.
- Precipitation: The hydrochloride salt should precipitate out of the solution. Continue stirring in the ice bath for an additional 30-60 minutes to ensure complete precipitation.
- Isolation: Collect the solid product by vacuum filtration.
- Washing: Wash the filter cake with a small amount of cold, anhydrous solvent to remove any residual impurities.
- Drying: Dry the final product under vacuum to yield pure **(R)-3-(Methoxymethyl)morpholine hydrochloride**.

Analytical Characterization for Quality Assurance

To ensure the identity, purity, and stereochemical integrity of **(R)-3-(Methoxymethyl)morpholine hydrochloride**, a panel of analytical techniques must be employed. This self-validating system confirms that the material meets the stringent requirements for use in drug discovery and development.

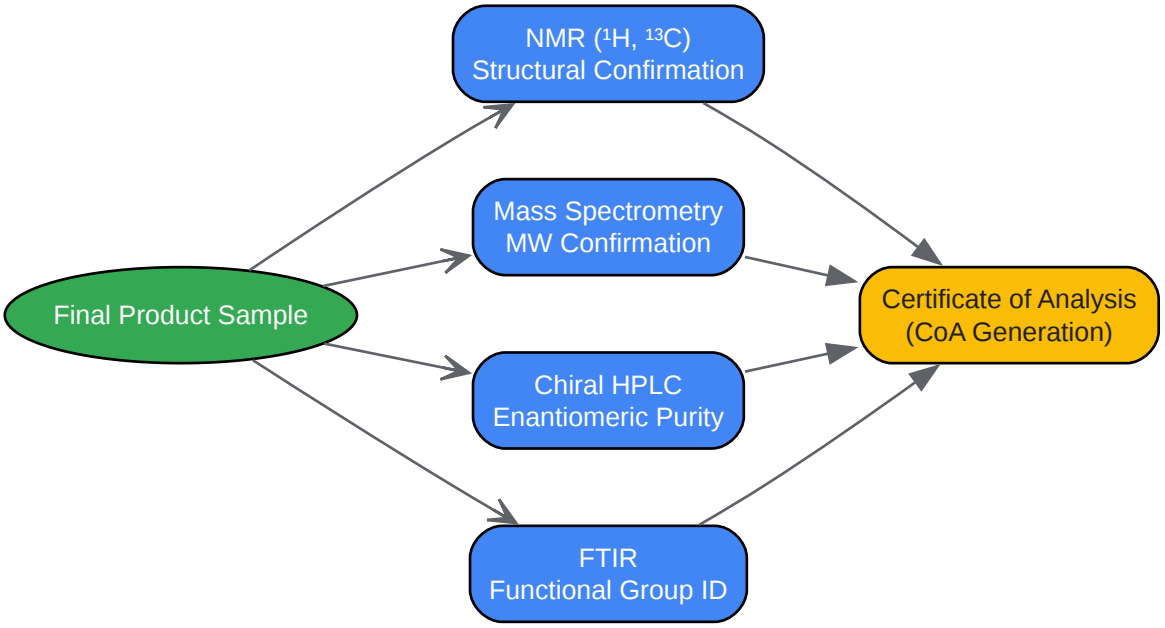
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are used to confirm the molecular structure by analyzing the chemical shifts, coupling constants, and integration of protons and carbons, ensuring they match the expected structure.
- Mass Spectrometry (MS): This technique verifies the molecular weight of the compound by measuring the mass-to-charge ratio of its ions, providing direct confirmation of the parent ion corresponding to the free base.

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- Chiral High-Performance Liquid Chromatography (HPLC): Chiral HPLC is essential for determining the enantiomeric purity (e.g., enantiomeric excess) of the compound, confirming that the desired (R)-enantiomer is present and separating it from any contaminating (S)-enantiomer.

- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the presence of key functional groups within the molecule, such as N-H, C-O, and C-N bonds, which should correspond to the morpholine structure.

The following diagram outlines a standard workflow for the analytical characterization of the final product.



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Caption: Standard analytical workflow for quality control.

Applications in Drug Discovery and Development

(R)-3-(Methoxymethyl)morpholine hydrochloride serves as a crucial chiral building block in the synthesis of complex pharmaceutical agents.[1] Its utility stems from the advantageous properties conferred by the morpholine ring and the specific stereochemistry.

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- Scaffold for Active Pharmaceutical Ingredients (APIs): The morpholine moiety is a common feature in a wide array of approved drugs.[2] This compound provides a ready-made, chirally defined scaffold for constructing novel APIs.

- Optimization of Drug Candidates: The incorporation of the methoxymethyl morpholine group can enhance the physicochemical properties of a lead compound. Specifically, it can improve aqueous solubility and metabolic stability, which are critical parameters for bioavailability and overall drug efficacy.[1][3]

- Synthesis of Kinase Inhibitors: Many kinase inhibitors, a significant class of cancer therapeutics, feature morpholine rings in their structures. This building block is employed in their synthesis to achieve precise interactions with the target kinase.[1][3]

Safety, Handling, and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **(R)-3-(Methoxymethyl)morpholine hydrochloride**. The compound is classified with several hazards that necessitate careful management.

Hazard Identification

Based on available safety data, the compound presents the following hazards:

- H302: Harmful if swallowed.[4]

- H315: Causes skin irritation.[4]

- H319: Causes serious eye irritation.[4]

- H335: May cause respiratory irritation.[4]

Recommended Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[7]

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- Personal Protective Equipment: Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[7][8]
- Hygiene: Avoid breathing dust or vapors.[4] Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in the work area.[7]

Storage Conditions

Proper storage is crucial to maintain the integrity and stability of the compound.

- Temperature: Store at room temperature or as specified by the supplier (some recommend 2-8°C).[1][9]
- Atmosphere: Keep the container tightly sealed in a dry place, preferably under an inert gas like argon or nitrogen, to prevent moisture absorption and degradation.[1][9]

Conclusion

(R)-3-(Methoxymethyl)morpholine hydrochloride is a high-value chemical intermediate with a precise molecular weight of approximately 167.63 g/mol (C6H14ClNO2). Its significance in modern drug discovery is underscored by its role as a chiral building block that enables the synthesis of enantiomerically pure and structurally complex pharmaceutical agents. A thorough understanding of its properties, coupled with rigorous analytical validation and adherence to safety protocols, is essential for its successful application in advancing the frontiers of medicinal chemistry.

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